

Unveiling Cyx279XF56: A Novel Modulator of the Sonic Hedgehog Pathway

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Compound of Interest

Compound Name: Cyx279XF56

Cat. No.: B607283

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A Comprehensive Technical Guide on its Discovery, Synthesis, and Preclinical Characterization
For Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides an in-depth overview of the discovery, multi-step synthesis, and preclinical evaluation of **Cyx279XF56**, a novel small molecule inhibitor of the Smoothed (SMO) receptor. **Cyx279XF56** has demonstrated potent and selective activity in preclinical models of medulloblastoma, a common malignant brain tumor in children. This guide details the experimental protocols utilized in its characterization and presents key data in a structured format to facilitate further investigation and development.

Discovery and Rationale

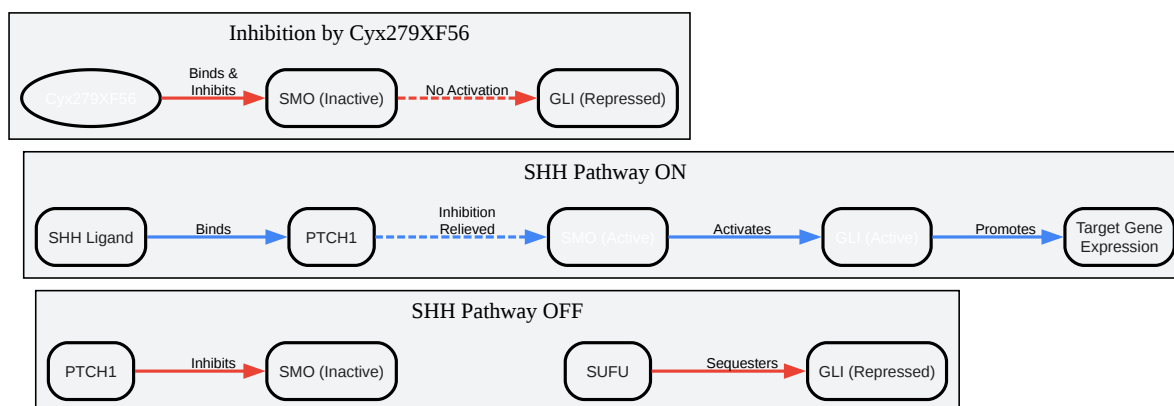
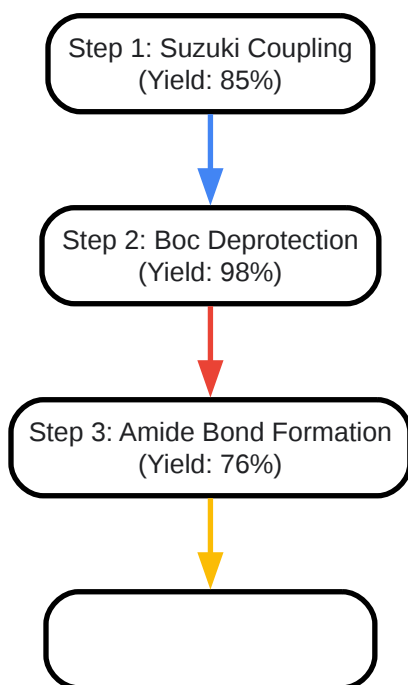
Cyx279XF56 was identified through a high-throughput screening campaign designed to discover novel antagonists of the human SMO receptor, a key transducer of the Sonic Hedgehog (SHH) signaling pathway. Aberrant activation of this pathway is a known driver in several cancers, including medulloblastoma and basal cell carcinoma. The primary screening assay utilized a cell line engineered to express a luciferase reporter gene under the control of a GLI-responsive promoter.

Table 1: Initial Screening and Potency of Cyx279XF56

Compound	Primary Screen Hit (Z-score)	IC50 (nM) in SHH-Light II Cells
Cyx279XF56	-3.8	15.2
Vismodegib	-4.1	3.1
Sonidegib	-3.9	2.5

Multi-Step Synthesis of Cyx279XF56

The chemical synthesis of **Cyx279XF56** is achieved through a convergent four-step process, commencing with commercially available starting materials. The workflow below outlines the key stages of the synthesis.



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